

Commercial availability and suppliers of Ethyl 7-bromoheptanoate

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Compound of Interest

Compound Name: Ethyl 7-bromoheptanoate

Cat. No.: B1580616

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Ethyl 7-bromoheptanoate: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, **Ethyl 7-bromoheptanoate** is a key chemical intermediate with significant applications in the synthesis of various pharmaceutical compounds. This technical guide provides an in-depth overview of its commercial availability, synthesis protocols, and its role in medicinal chemistry.

Commercial Availability and Suppliers

Ethyl 7-bromoheptanoate is readily available from a range of chemical suppliers. Purity levels are typically high, often exceeding 96-97%. The compound is generally supplied in quantities ranging from milliliters and grams for laboratory research to larger, bulk quantities for industrial applications. Lead times can vary by supplier and location, with some offering same-day dispatch for in-stock items.

Supplier	Purity	Available Quantities	Price (USD)	CAS Number
Tokyo Chemical Industry (TCI)	>97.0% (GC)	5g, 25g	Contact for pricing	29823-18-5
Thermo Scientific Chemicals	97% ^[1]	5 mL	\$52.65 ^[2]	29823-18-5 ^[1]
MilliporeSigma (Sigma-Aldrich)	97%	5 mL, 25 mL	Contact for pricing	29823-18-5
MedChemExpress	Not specified	Contact for pricing	Contact for pricing	29823-18-5 ^[3]

Synthesis of Ethyl 7-bromoheptanoate

The synthesis of **Ethyl 7-bromoheptanoate** can be achieved through several methods. One common laboratory-scale preparation involves the esterification of 7-bromoheptanoic acid.

Experimental Protocol: Esterification of 7-Bromoheptanoic Acid

This protocol outlines a general procedure for the synthesis of **Ethyl 7-bromoheptanoate** from 7-bromoheptanoic acid.

Materials:

- 7-bromoheptanoic acid
- Absolute ethanol
- Acetyl chloride
- Argon or Nitrogen gas (for inert atmosphere)
- Solvents for extraction and chromatography (e.g., ethyl acetate, heptane)
- Drying agent (e.g., sodium sulfate)

- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, separatory funnel, rotary evaporator, chromatography column)

Procedure:

- In a round-bottom flask, dissolve 7-bromoheptanoic acid in a suitable volume of absolute ethanol.
- Slowly add acetyl chloride (e.g., 34 mmol per 15 mL of ethanol) to the mixture while stirring.
[4]
- Stir the mixture for approximately 5 minutes.[4]
- The reaction is then stirred under an inert atmosphere (argon) for an extended period, typically 48 hours.[4]
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with a suitable solvent system (e.g., heptane/ethyl acetate 3:1).[4]
- Once the reaction is complete, remove the solvent and any excess HCl in vacuo.[4]
- The crude product can then be purified by extraction and column chromatography to yield the final product, **Ethyl 7-bromoheptanoate**. [4]

Applications in Drug Development and Medicinal Chemistry

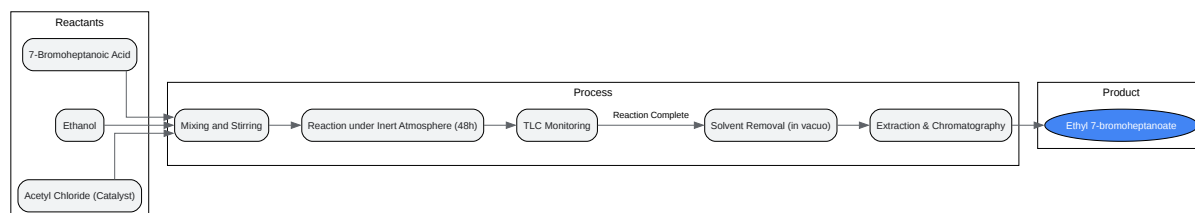
Ethyl 7-bromoheptanoate serves as a versatile building block in the synthesis of more complex molecules with therapeutic potential. Its bifunctional nature, possessing both an ester and a bromo group, allows for a variety of chemical transformations.

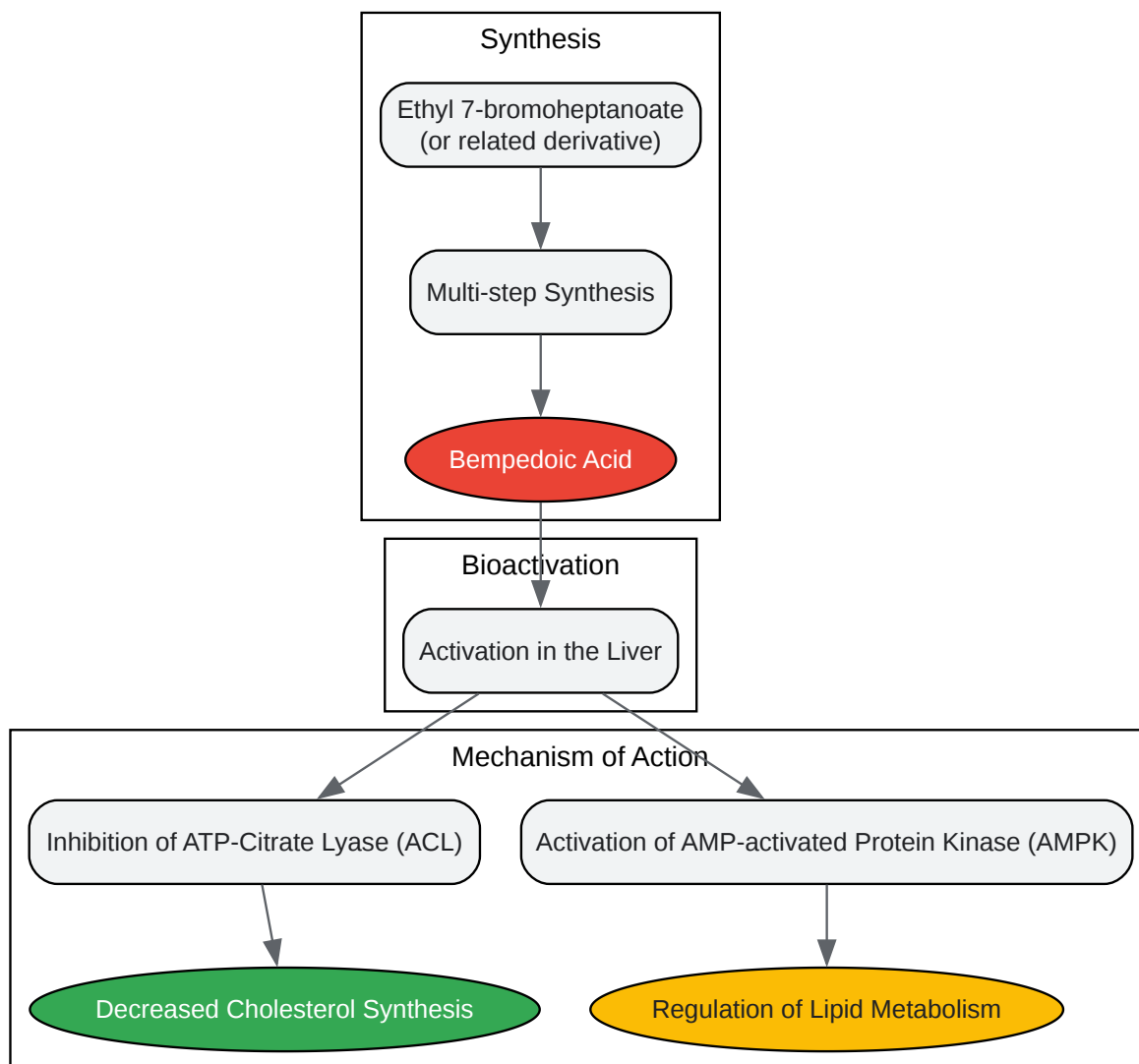
One of the most notable applications is in the synthesis of bempedoic acid, a lipid-lowering drug.[5][6][7] Bempedoic acid is an inhibitor of ATP-citrate lyase (ACL), an enzyme upstream of HMG-CoA reductase in the cholesterol biosynthesis pathway.[5] It also has an effect on AMP-activated protein kinase (AMPK).[5]

Additionally, **Ethyl 7-bromoheptanoate** is utilized in the synthesis of prostaglandins and their analogues.[3] Prostaglandins are lipid compounds that have diverse hormone-like effects in the body. The bromoester is used as an alkylating agent to introduce a seven-carbon chain into various molecular scaffolds.

Visualizing the Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Ethyl 7-bromoheptanoate**.





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